

Commercial Availability and Technical Profile of 3-tert-Butoxy-4-bromobenzonitrile

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	3-tert-Butoxy-4-bromobenzonitrile	
Cat. No.:	B1447761	Get Quote

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A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides a detailed overview of **3-tert-Butoxy-4-bromobenzonitrile** (CAS No. 960309-90-4), a specialty chemical intermediate with potential applications in medicinal chemistry and organic synthesis. This document consolidates available data on its commercial availability, physicochemical properties, and synthetic methodologies to support researchers and drug development professionals in their scientific endeavors.

Commercial Availability

3-tert-Butoxy-4-bromobenzonitrile is not a widely stocked, bulk chemical but is available from several specialized chemical suppliers. These vendors typically synthesize the compound on demand or maintain it in research-scale quantities. Procurement for larger-scale research or development may require custom synthesis agreements.

Table 1: Supplier Information for **3-tert-Butoxy-4-bromobenzonitrile**



Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Various specialized chemical suppliers	960309-90-4	C11H12BrNO	254.12	Available upon request for research purposes.

Physicochemical and Analytical Data

Detailed experimental data for **3-tert-Butoxy-4-bromobenzonitrile** is not extensively published in peer-reviewed literature. The following table summarizes a combination of supplier-provided information and computationally predicted properties.

Table 2: Physicochemical Properties of 3-tert-Butoxy-4-bromobenzonitrile

Property	Value	Source
CAS Number	960309-90-4	Chemical Supplier
Molecular Formula	C11H12BrNO	Chemical Supplier
Molecular Weight	254.12	Calculated
Storage Conditions	Short term (1-2 weeks) at -4°C; Long term (1-2 years) at -20°C	Chemical Supplier
Safety Information	Warning: May be harmful if swallowed or in contact with skin.	Chemical Supplier

Note: Experimental values for properties such as melting point, boiling point, and solubility are not readily available in public literature and would need to be determined empirically.

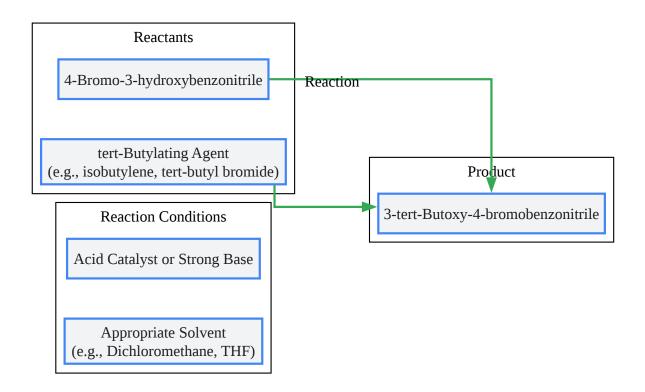
Synthesis and Experimental Protocols



While a definitive, peer-reviewed synthesis protocol for **3-tert-Butoxy-4-bromobenzonitrile** is not widely documented, a plausible synthetic route can be inferred from standard organic chemistry principles. The most probable method involves the O-tert-butylation of a 4-bromo-3-hydroxybenzonitrile precursor.

Hypothesized Synthesis Workflow

The synthesis would likely proceed via a nucleophilic substitution reaction where the hydroxyl group of 4-bromo-3-hydroxybenzonitrile is converted to a tert-butoxy group.



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Caption: Hypothesized synthesis of **3-tert-Butoxy-4-bromobenzonitrile**.

General Experimental Protocol (Hypothetical)

• Preparation of the Reaction Mixture: To a solution of 4-bromo-3-hydroxybenzonitrile in a suitable anhydrous solvent (e.g., dichloromethane), add a tert-butylating agent.



- Initiation of Reaction: Depending on the tert-butylating agent, either an acid catalyst (e.g., sulfuric acid with isobutylene) or a strong base (e.g., sodium hydride followed by tert-butyl bromide) would be required. The reaction would likely be conducted under an inert atmosphere (e.g., nitrogen or argon).
- Reaction Monitoring: The progress of the reaction would be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up and Purification: Upon completion, the reaction mixture would be quenched, and the organic layer washed with water and brine. The crude product would then be purified using column chromatography on silica gel.

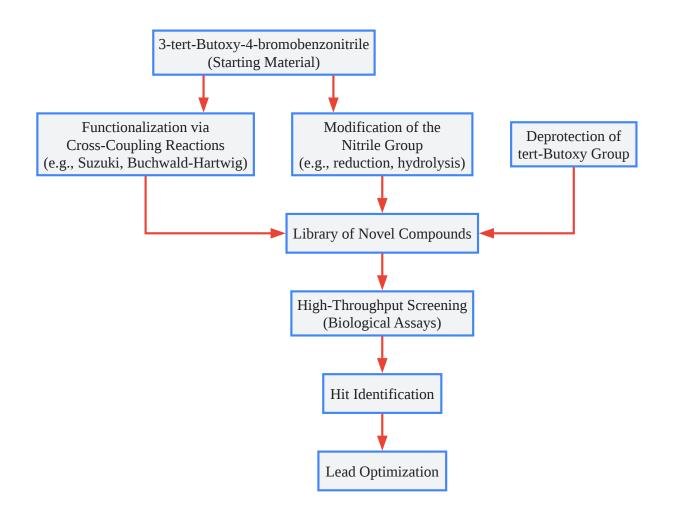
Applications in Drug Development and Medicinal Chemistry

The specific applications of **3-tert-Butoxy-4-bromobenzonitrile** in drug development are not explicitly detailed in publicly available literature. However, the presence of the bromobenzonitrile moiety suggests its potential as a versatile intermediate in the synthesis of more complex molecules. The tert-butoxy group can serve as a bulky, lipophilic protecting group for the hydroxyl functionality, which can be deprotected under acidic conditions to reveal the phenol for further functionalization.

The bromo- and cyano- groups offer multiple reaction sites for cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig) and transformations of the nitrile group, respectively. These are common strategies in the construction of novel scaffolds for drug candidates.

Potential Logical Workflow in a Drug Discovery Cascade





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Caption: Role as an intermediate in a drug discovery workflow.

Conclusion

3-tert-Butoxy-4-bromobenzonitrile is a specialty chemical intermediate available from select suppliers for research and development purposes. While comprehensive, publicly available data on its properties and synthesis is limited, its chemical structure suggests significant potential as a building block in medicinal chemistry. The presence of multiple functional groups that can be selectively manipulated makes it an attractive starting material for the synthesis of diverse molecular scaffolds. Further empirical investigation into its reactivity and







physicochemical properties is warranted to fully explore its utility in drug discovery and other areas of organic synthesis.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com